

Technical Guide: Solubility Profile & Characterization of (S)-Methyl 2-hydroxybutanoate

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Compound of Interest

Compound Name: (S)-Methyl 2-hydroxybutanoate

CAS No.: 73349-08-3

Cat. No.: B1588759

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Executive Summary & Physicochemical Snapshot[2] [3]

(S)-Methyl 2-hydroxybutanoate is a chiral

-hydroxy ester used primarily as a building block in the synthesis of enantiomerically pure pharmaceuticals and agrochemicals. Unlike solid crystalline intermediates, this compound is typically a liquid at room temperature, which fundamentally shifts the solubility parameter from "saturation concentration" to "miscibility boundaries."

Its structure features three distinct solubility-driving domains:

- Hydroxyl Group (-OH): A strong hydrogen bond donor/acceptor.
- Ester Linkage (-COOCH₃): A polar hydrogen bond acceptor.
- Ethyl Side Chain (-CH₂CH₃): A small hydrophobic domain.

Physicochemical Properties:

Property	Value	Source/Note
Physical State	Clear, colorless liquid	Empirical
Molecular Weight	118.13 g/mol	Calculated
Density	~1.05 g/mL	Analogous to racemate
Boiling Point	~137°C (at 760 mmHg)	Est. from isobutyrate analog
Chirality	(S)-Enantiomer	Optical rotation dependent on solvent

| LogP (Predicted) | ~ -0.02 to 0.2 | Amphiphilic nature [\[\[1\]](#)

Solubility Landscape: Theoretical & Empirical

The solubility of **(S)-Methyl 2-hydroxybutanoate** is governed by the "Like Dissolves Like" principle, quantifiable via Hansen Solubility Parameters (HSP).[\[2\]](#)

Predicted Hansen Solubility Parameters

Based on group contribution methods (Hoftyzer/Van Krevelen), the estimated HSP values are:

- (Dispersion): 15.5 MPa
- (Polarity): 9.5 MPa
- (Hydrogen Bonding): 18.0 MPa

Interpretation: The high

value indicates strong affinity for protic solvents (alcohols), while the moderate ensures compatibility with polar aprotic solvents. The relatively low suggests poor miscibility with long-chain aliphatic hydrocarbons.

Solvent Compatibility Matrix

The following table categorizes solvent compatibility based on polarity and experimental miscibility observations for

-hydroxy esters.

Solvent Class	Representative Solvents	Miscibility/Solubility	Mechanistic Rationale
Polar Protic	Water, Methanol, Ethanol, Isopropanol	High / Miscible	Strong H-bonding interactions with the -OH and Ester groups. Note: Water solubility may have a saturation limit due to the ethyl chain.
Polar Aprotic	DMSO, DMF, Acetonitrile, Acetone	Miscible	Dipole-dipole interactions stabilize the ester functionality.
Chlorinated	Dichloromethane (DCM), Chloroform	Soluble	Good match for dispersion and polar forces; excellent for extraction from aqueous phases.
Ethers	THF, Diethyl Ether, MTBE	Soluble	Ether oxygen accepts H-bonds from the substrate's hydroxyl group.
Hydrocarbons	Hexane, Heptane, Cyclohexane	Low / Immiscible	Large energy gap in H-bonding () leads to phase separation.
Aromatics	Toluene, Benzene	Moderate	-interactions improve solubility over aliphatics, but phase separation may occur at low temperatures.

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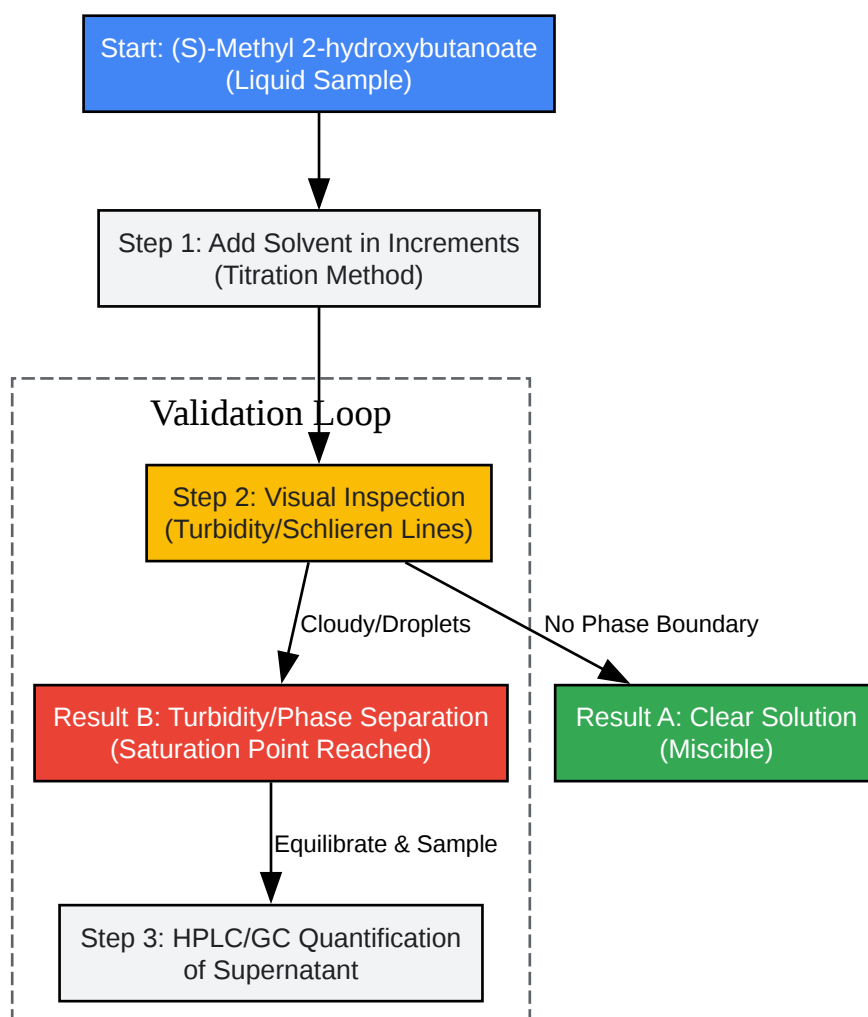
Critical Application Note: In biphasic extraction (Work-up), Dichloromethane (DCM) is the preferred organic phase. It solubilizes the ester efficiently while allowing distinct phase separation from water.

Experimental Protocol: Miscibility & Saturation Determination

For process validation, do not rely solely on literature values.^[3] Use this self-validating "Cloud Point" protocol to determine the precise solubility limit in your specific solvent system.

Workflow Visualization

The following diagram outlines the decision logic for characterizing the solubility of this liquid intermediate.



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Figure 1: Step-wise workflow for determining liquid-liquid miscibility and saturation limits.

Detailed Methodology (Cloud Point Titration)

Objective: Determine the miscibility gap in non-ideal solvents (e.g., Water or Toluene).

- Preparation: Tare a clean glass vial containing a magnetic stir bar.
- Solute Addition: Add 1.0 g of **(S)-Methyl 2-hydroxybutanoate**.
- Titration: Add the target solvent in 100

L aliquots while stirring at 25°C.

- Observation:
 - Miscible: If the solution remains clear after 10 mL of solvent, the compound is considered miscible at >10% v/v.
 - Immiscible/Saturated: If persistent turbidity (cloud point) or phase separation occurs, stop.
- Equilibration (For Immiscible Systems):
 - Allow phases to separate for 2 hours.
 - Sample the solvent-rich phase (supernatant).
 - Analyze via GC-FID or HPLC-UV (210 nm) to quantify the soluble fraction.

Critical Stability Considerations

When handling **(S)-Methyl 2-hydroxybutanoate** in solution, chemical stability is as critical as solubility.

Hydrolysis Risk

As an ester, this compound is susceptible to hydrolysis in the presence of water, bases, or acids.

- Risk: Conversion to (S)-2-hydroxybutanoic acid and methanol.^[4]
- Mitigation: Avoid prolonged storage in aqueous media, especially at pH > 7 or pH < 4. Use buffered systems (pH 5-6) if aqueous thermodynamics are necessary.

Enantiomeric Integrity

Solubility is an achiral property; however, the purification of the S-enantiomer often relies on solubility differences of diastereomeric derivatives.

- Racemization: In basic solvents (e.g., Pyridine, aqueous NaOH), the -proton is acidic. Deprotonation can lead to racemization.

- Recommendation: Use neutral, aprotic solvents (DCM, DMSO) for storage to preserve optical purity.

References

- Biosynth. (n.d.). (S)-Methyl-2-hydroxybutanoate Product Data. Retrieved from
- CymitQuimica. (n.d.). Methyl (2S)-2-hydroxybutanoate Safety and Solubility Data. Retrieved from
- Hansen, C. M. (2007). Hansen Solubility Parameters: A User's Handbook (2nd ed.). CRC Press. (Theoretical grounding for HSP values).
- PubChem. (n.d.). Methyl 2-hydroxybutanoate Compound Summary (CID 520445). National Library of Medicine. Retrieved from
- Sigma-Aldrich. (n.d.). Methyl 2-hydroxyisobutyrate (Structural Analog) Physicochemical Data. Retrieved from

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Sources

- 1. 1,3-Butanediol - Wikipedia [en.wikipedia.org]
- 2. Hansen solubility parameter - Wikipedia [en.wikipedia.org]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. CAS 73349-08-3: Methyl (2S)-2-hydroxybutanoate [cymitquimica.com]
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